



Application of Small Molecules in Organoid Cultures: A General Protocol

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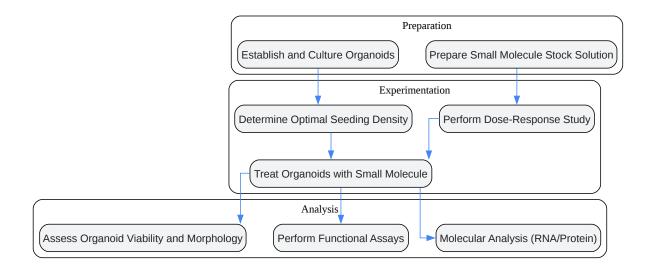
Introduction

Organoids, three-dimensional (3D) structures derived from stem cells that mimic the architecture and function of native organs, have emerged as powerful tools in biomedical research and drug development.[1][2] Their ability to recapitulate in vivo physiology makes them ideal for studying disease mechanisms and testing the efficacy and toxicity of novel therapeutic compounds. This document provides a detailed protocol for the application of small molecules in organoid cultures, a crucial step in leveraging these advanced models for drug screening and development. While this protocol provides a general framework, specific parameters may need to be optimized for different organoid types and small molecules.

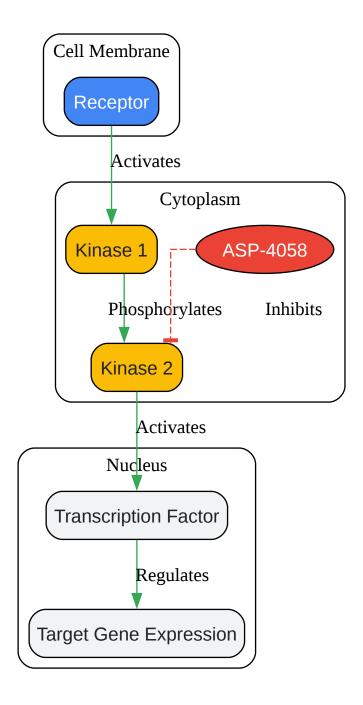
General Workflow for Small Molecule Application in Organoid Cultures

The successful application of a small molecule to an organoid culture requires careful planning and execution. The general workflow involves organoid establishment, determination of optimal dosing, treatment, and subsequent analysis of the effects.









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